

Essential Safety and Operational Guide for 1-Octen-3-one-d5

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Compound of Interest

Compound Name: 1-Octen-3-one-d5

Cat. No.: B12368113

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This guide provides critical safety and logistical information for handling **1-Octen-3-one-d5**, a deuterated ketone. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining proper handling, personal protective equipment (PPE), and disposal protocols. While a specific Safety Data Sheet (SDS) for **1-Octen-3-one-d5** is not readily available, the information presented is based on the hazards associated with the parent compound, 1-Octen-3-one, and general practices for handling volatile organic compounds and deuterated substances.

Hazard Identification and Physical Properties

1-Octen-3-one is a flammable liquid and vapor that can cause skin and serious eye irritation and is harmful if swallowed^{[1][2]}. The deuterated form is expected to have similar properties.

Property	Data (for 1-Octen-3-one)
Appearance	Colorless to pale yellow liquid[3]
Odor	Mushroom, earthy[3][4]
Boiling Point	174 °C / 345.2 °F @ 760 mmHg
Flash Point	68 °C / 154.4 °F
Vapor Density	4.42
Hazards	Flammable liquid and vapor, Harmful if swallowed, Causes skin irritation, Causes serious eye irritation
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, and strong reducing agents

Operational Plan: Safe Handling Protocol

Adherence to a strict operational workflow is crucial to minimize exposure and mitigate risks. All handling of **1-Octen-3-one-d5** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.

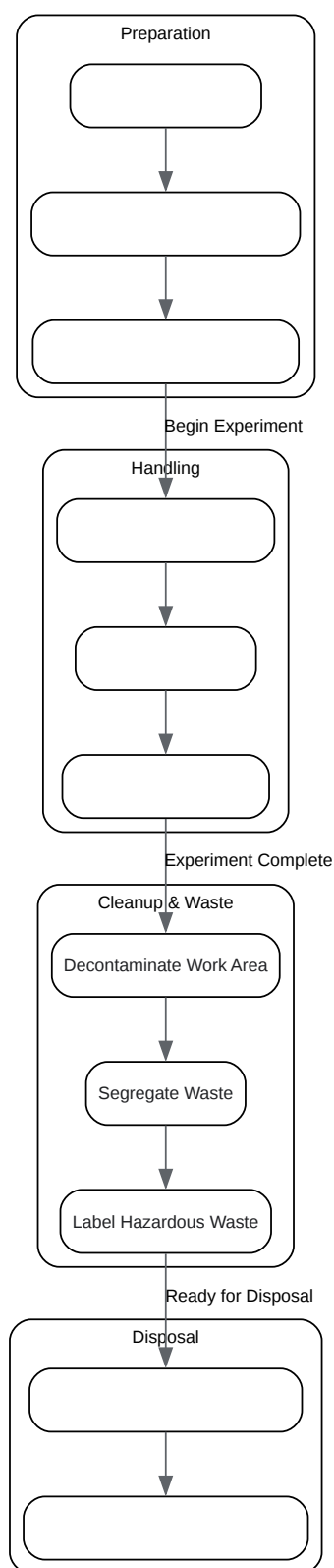
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). Double gloving is recommended.	Ketones can degrade many common glove materials; butyl or thick nitrile gloves offer superior protection.
Eye Protection	Tightly fitting safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Skin and Body Protection	Flame-retardant lab coat and closed-toe shoes.	To protect against accidental spills and potential flammability.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To minimize inhalation of vapors.

Experimental Workflow

The following diagram outlines the procedural flow for the safe handling of **1-Octen-3-one-d5**.



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Caption: Workflow for the safe handling and disposal of **1-Octen-3-one-d5**.

Disposal Plan

Proper disposal of **1-Octen-3-one-d5** and any contaminated materials is critical to ensure environmental protection and regulatory compliance.

Waste Segregation and Labeling

- **Waste Collection:** All waste contaminated with **1-Octen-3-one-d5**, including unused product, contaminated consumables (e.g., pipette tips, gloves), and rinse water, must be collected in a designated, properly sealed, and chemically compatible hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**1-Octen-3-one-d5**".

Storage and Final Disposal

- **Temporary Storage:** Store the sealed hazardous waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.
- **Final Disposal:** The disposal of **1-Octen-3-one-d5** must be conducted through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's EHS department to arrange for pickup and proper disposal. Puncture containers to prevent re-use and bury at an authorized landfill where regulations permit.

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References

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